

Key literature references for 4-(Phenylethynyl)benzaldehyde synthesis

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Compound of Interest

Compound Name: 4-(Phenylethynyl)benzaldehyde

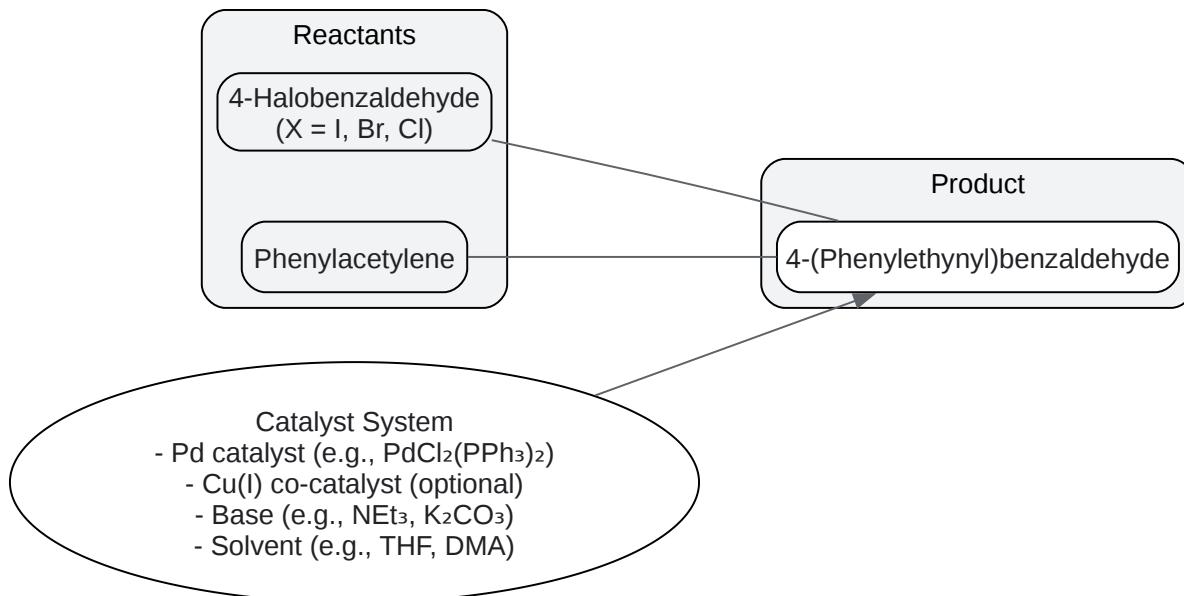
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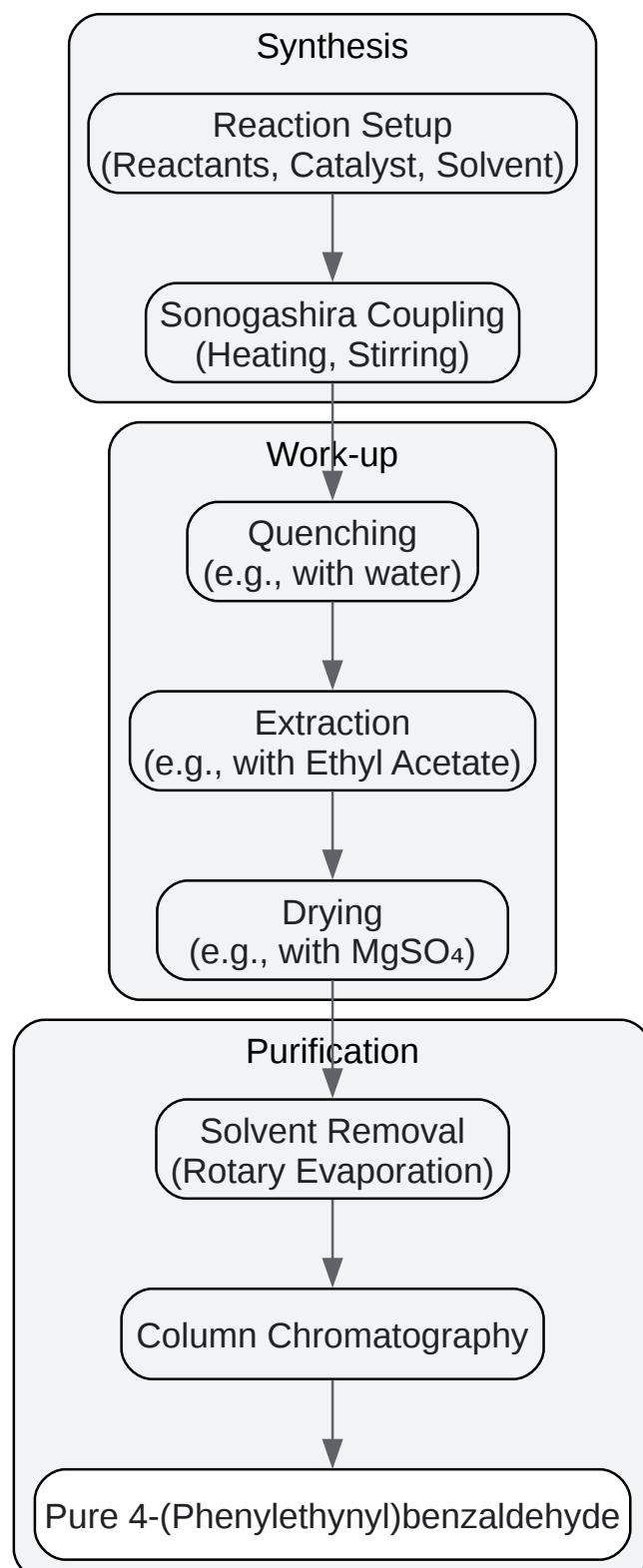
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Core Synthesis Pathway: Sonogashira Coupling

The Sonogashira coupling is a powerful and widely used cross-coupling reaction in organic synthesis for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide. In the context of **4-(phenylethynyl)benzaldehyde** synthesis, this reaction typically involves the coupling of phenylacetylene with a 4-halobenzaldehyde, catalyzed by a palladium complex. A copper(I) co-catalyst is often employed, though copper-free methods have also been developed.

The general reaction scheme is as follows:



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